

# Personal protective equipment for handling 1-(Bromomethyl)-2-fluoro-4-methoxybenzene

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## Compound of Interest

Compound Name: 1-(Bromomethyl)-2-fluoro-4-methoxybenzene

Cat. No.: B1313619

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## Essential Safety and Handling Guide for 1-(Bromomethyl)-2-fluoro-4-methoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **1-(Bromomethyl)-2-fluoro-4-methoxybenzene** (CAS Number: 91319-42-5). Given its classification as a lachrymator and irritant, adherence to stringent safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of research. The following procedures are based on established best practices for handling hazardous halogenated organic compounds and information from safety data sheets of structurally similar chemicals.

## Immediate Safety and Hazard Information

**1-(Bromomethyl)-2-fluoro-4-methoxybenzene** is a potent lachrymator, meaning it can cause immediate tearing and irritation upon exposure to its vapors. It is also classified as a skin and eye irritant and is harmful if swallowed or inhaled.[1][2][3] Exposure can lead to burning sensations, coughing, and shortness of breath.[4] Therefore, all handling of this compound must be conducted within a certified chemical fume hood to minimize inhalation exposure.[1]

Key Hazard Summary:

Hazard Statement	Classification	Primary Routes of Exposure
Causes severe skin burns and eye damage.[3]	Skin and Eye Irritant	Dermal, Ocular
Harmful if swallowed.[1]	Acute Oral Toxicity	Ingestion
May cause respiratory irritation.	Respiratory Irritant	Inhalation
Lachrymator	Eye Irritant	Ocular, Inhalation

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment (PPE) strategy is mandatory when working with **1-(Bromomethyl)-2-fluoro-4-methoxybenzene**. The following table outlines the required PPE for various laboratory activities involving this compound.

Body Part	Required PPE	Standard
Eyes/Face	Chemical safety goggles and a face shield.	ANSI Z87.1 or equivalent.[3]
Hands	Chemical-resistant gloves (Nitrile or Neoprene recommended).	EN 374 or equivalent.
Body	Flame-resistant lab coat.	---
Respiratory	Use only in a chemical fume hood. For emergencies or if a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.	---
Feet	Closed-toe shoes.	---

PPE Workflow Diagram:

Caption: A logical workflow for donning and doffing Personal Protective Equipment (PPE) when handling hazardous chemicals.

## Operational Plan: Handling and Storage

### Handling:

- Always handle **1-(Bromomethyl)-2-fluoro-4-methoxybenzene** in a well-ventilated area, preferably inside a certified chemical fume hood.[\[1\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)
- Do not breathe vapors or dust.
- Use non-sparking tools to prevent ignition sources.[\[6\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)

### Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed and protected from moisture.
- Store in a locked cabinet or a designated area for hazardous chemicals.[\[3\]](#)

## Disposal Plan

The disposal of **1-(Bromomethyl)-2-fluoro-4-methoxybenzene** and its contaminated waste must be handled as hazardous waste.

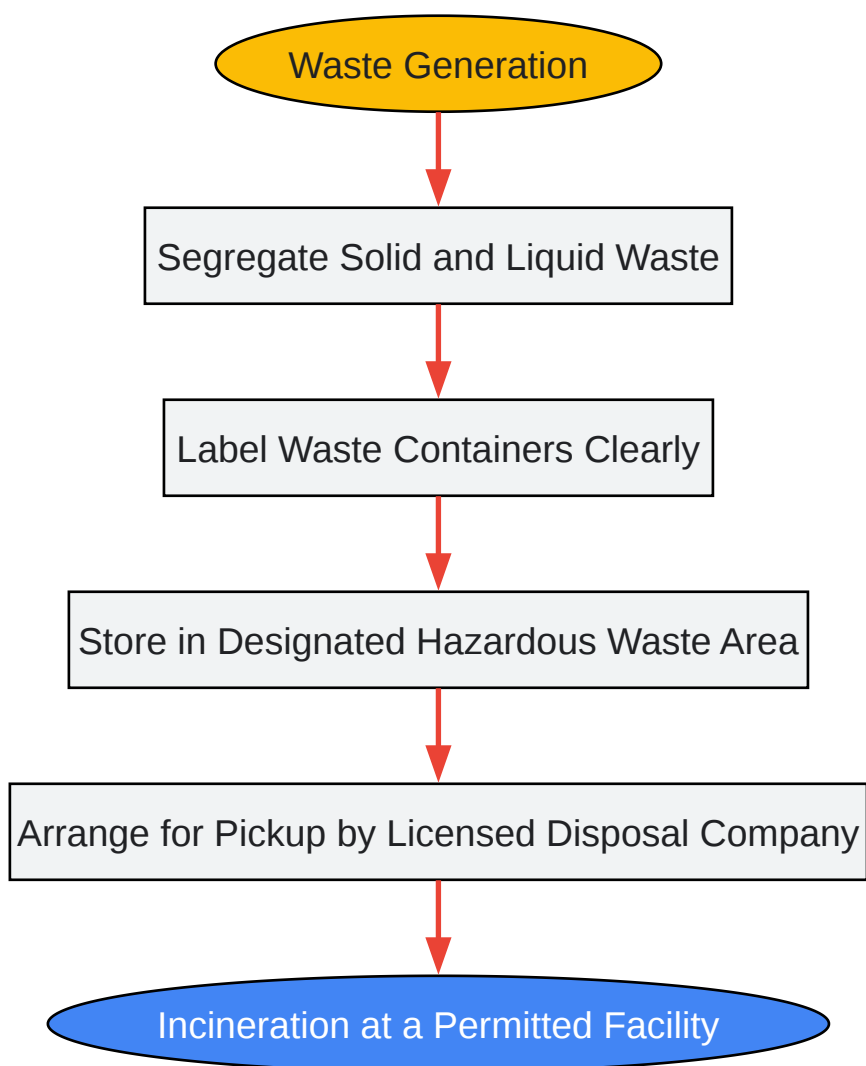
### Waste Segregation and Collection:

- Solid Waste: Contaminated consumables (e.g., gloves, paper towels, weighing paper) should be placed in a designated, labeled, and sealed hazardous waste container.

- **Liquid Waste:** Unused or waste solutions of the chemical should be collected in a clearly labeled, sealed, and appropriate hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected as hazardous waste. Puncture the container to prevent reuse.

**Disposal Procedure:** All waste containing **1-(Bromomethyl)-2-fluoro-4-methoxybenzene** must be disposed of through a licensed hazardous waste disposal company. The recommended method of disposal is incineration in a permitted facility equipped with an afterburner and scrubber to neutralize harmful combustion byproducts like hydrogen bromide and hydrogen fluoride.<sup>[7]</sup> Always follow local, state, and federal regulations for hazardous waste disposal.

**Disposal Workflow Diagram:**



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Caption: A step-by-step workflow for the safe disposal of hazardous chemical waste.

## Experimental Protocol: General Procedure for Williamson Ether Synthesis

**1-(Bromomethyl)-2-fluoro-4-methoxybenzene** is a useful reagent in organic synthesis, often employed as an alkylating agent. A common application is in the Williamson ether synthesis to introduce the 2-fluoro-4-methoxybenzyl group. The following is a general, illustrative protocol.

Materials:

- Alcohol (substrate)

- **1-(Bromomethyl)-2-fluoro-4-methoxybenzene**

- A suitable base (e.g., sodium hydride, potassium carbonate)
- Anhydrous polar aprotic solvent (e.g., N,N-Dimethylformamide (DMF), Acetonitrile)
- Reaction flask, magnetic stirrer, and inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Setup: Assemble a dry reaction flask equipped with a magnetic stir bar under an inert atmosphere.
- Deprotonation: Dissolve the alcohol substrate in the anhydrous solvent. Add the base portion-wise at 0 °C and stir the mixture for 30-60 minutes to allow for the formation of the alkoxide.
- Alkylation: Slowly add a solution of **1-(Bromomethyl)-2-fluoro-4-methoxybenzene** in the anhydrous solvent to the reaction mixture.
- Reaction: Allow the reaction to warm to room temperature and stir until the reaction is complete (monitor by Thin Layer Chromatography). Gentle heating may be required for less reactive substrates.
- Workup: Quench the reaction by the slow addition of water. Extract the product with a suitable organic solvent (e.g., ethyl acetate). Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel.

Note: This is a general procedure and may require optimization for specific substrates. Always perform a thorough literature search for specific reaction conditions.

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## References

- 1. sigmaaldrich.cn [sigmaaldrich.cn]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. ICSC 1225 - BENZYL BROMIDE [inchem.org]
- 5. fishersci.com [fishersci.com]
- 6. echemi.com [echemi.com]
- 7. Benzyl Bromide | C7H7Br | CID 7498 - PubChem [pubchem.ncbi.nlm.nih.gov]
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